

molecular weight and formula of 2-Chloro-2-phenylacetic acid

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Compound of Interest

Compound Name: 2-Chloro-2-phenylacetic acid

Cat. No.: B1361076

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An In-depth Technical Guide to 2-Chloro-2-phenylacetic Acid

This guide provides a detailed overview of the chemical properties of **2-Chloro-2-phenylacetic acid**, a compound relevant to researchers, scientists, and professionals in drug development.

Core Chemical Properties

2-Chloro-2-phenylacetic acid, also known as α -chlorophenylacetic acid, is a halogenated derivative of phenylacetic acid. Its chemical structure and properties make it a subject of interest in organic synthesis and as a potential building block for more complex molecules.

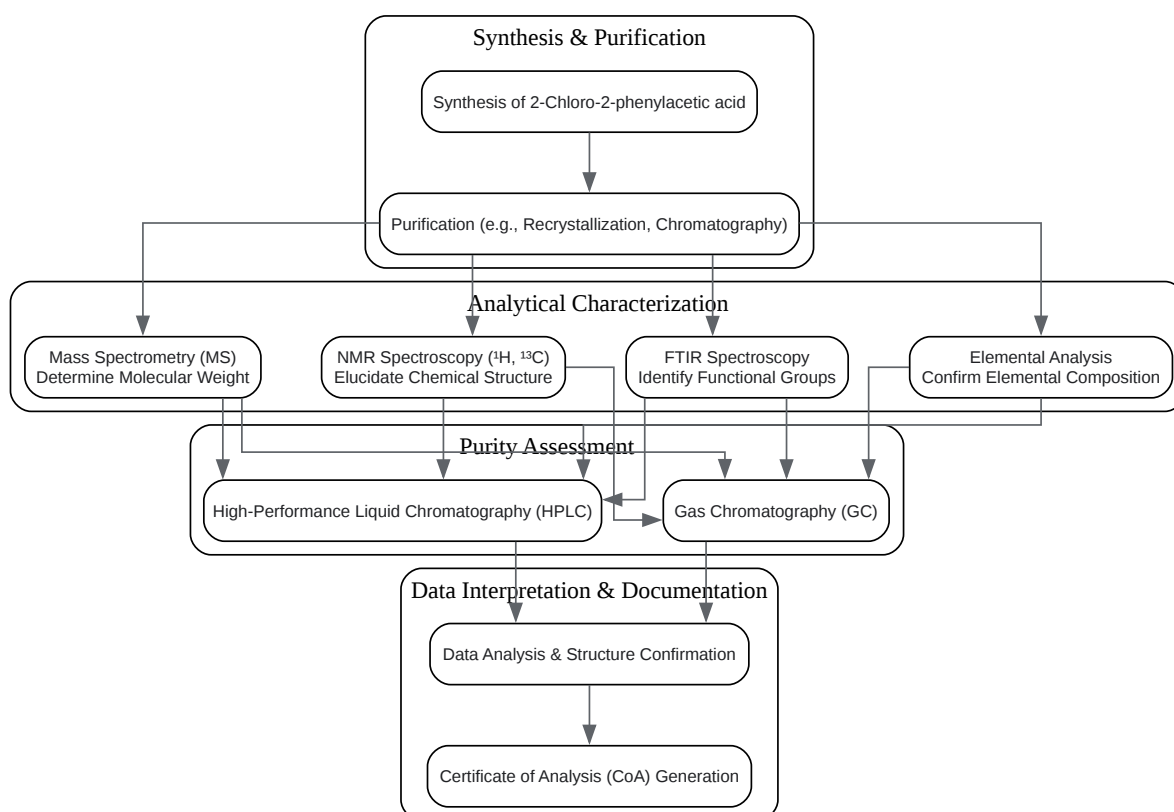
Molecular Formula and Weight

The fundamental chemical identifiers for **2-Chloro-2-phenylacetic acid** are its molecular formula and weight. These have been determined to be $C_8H_7ClO_2$ and 170.59 g/mol, respectively[1][2].

Property	Value	Source
Molecular Formula	$C_8H_7ClO_2$	[1][2][3]
Molecular Weight	170.59 g/mol	[1][2]

Experimental Characterization Workflow

The characterization of a chemical compound like **2-Chloro-2-phenylacetic acid** typically follows a standardized workflow to confirm its identity and purity. This process involves a series of analytical techniques to probe the molecular structure and composition. Below is a generalized workflow diagram representing this process.



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A generalized workflow for the synthesis and analytical characterization of a chemical compound.

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References

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- 3. 2-Chloro-2-phenylacetic acid 96% | CAS: 4755-72-0 | AChemBlock [achemblock.com]
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